

# Application Note & Protocol: Preparation of ABT-263 (Navitoclax) Stock Solution in DMSO

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## Compound of Interest

Compound Name: Abt 263

Cat. No.: B1683852

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

ABT-263, also known as Navitoclax, is a potent, orally bioavailable small-molecule inhibitor of the B-cell lymphoma-2 (Bcl-2) family of anti-apoptotic proteins.<sup>[1][2][3]</sup> It specifically targets Bcl-2, Bcl-xL, and Bcl-w, which are key regulators of the intrinsic apoptotic pathway.<sup>[4]</sup>

Overexpression of these proteins is a common mechanism by which cancer cells evade apoptosis, contributing to tumor progression and resistance to therapy.<sup>[4][5]</sup> By mimicking the action of pro-apoptotic BH3-only proteins, ABT-263 binds to and neutralizes Bcl-2, Bcl-xL, and Bcl-w, thereby releasing pro-apoptotic proteins like Bax and Bak to initiate programmed cell death.<sup>[4][6]</sup>

Accurate and consistent preparation of ABT-263 stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. This document provides a detailed protocol for the solubilization and storage of ABT-263 in Dimethyl Sulfoxide (DMSO).

## ABT-263 Properties and Solubility

A summary of the key physicochemical properties of ABT-263 is provided in the table below. This data is essential for accurate calculations and handling.

Property	Value	Citations
Synonyms	Navitoclax, A-855071	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	<chem>C47H55ClF3N5O6S3</chem>	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	974.61 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to off-white powder; Crystalline solid	<a href="#">[2]</a> <a href="#">[7]</a>
Solubility in DMSO	≥25 mg/mL. Varies by supplier, with values up to 100 mg/mL reported.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility in Water	Insoluble	<a href="#">[4]</a> <a href="#">[8]</a>
Solubility in Ethanol	Insoluble or sparingly soluble (~0.5 mg/mL)	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of ABT-263 in DMSO, a common concentration for laboratory use.

### 3.1. Materials and Equipment

- ABT-263 powder (solid form)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Calculation of Required Mass

To prepare a 10 mM stock solution, use the following formula:

Mass (mg) = Desired Concentration (M) × Volume (L) × Molecular Weight ( g/mol ) × 1000  
(mg/g)

Example for 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution: Mass (mg) = 0.01 mol/L × 0.001 L × 974.61 g/mol × 1000 mg/g Mass (mg) = 9.746 mg

### 3.3. Step-by-Step Procedure

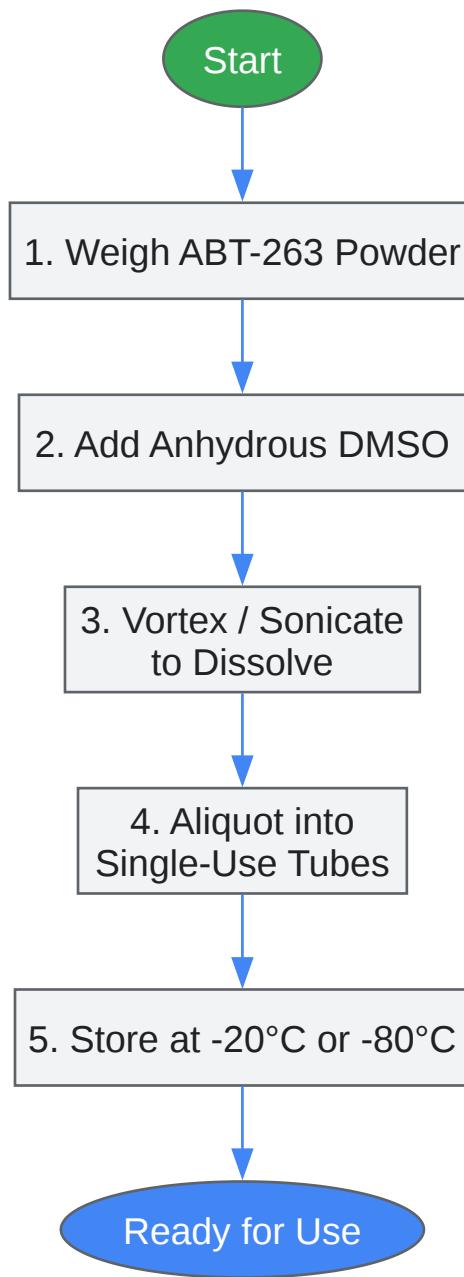
- Preparation: In a controlled environment, bring the vial of ABT-263 powder to room temperature before opening to prevent moisture condensation.
- Weighing: Carefully weigh out the calculated amount (e.g., 9.75 mg for a 1 mL stock) of ABT-263 powder and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of fresh, high-purity DMSO (e.g., 1 mL) to the tube containing the ABT-263 powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Solubilization Aid (if necessary): If the compound does not fully dissolve, gently warm the tube to 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes.<sup>[4]</sup> Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.<sup>[1][3]</sup>
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots as recommended below.

## Storage and Stability

Proper storage is crucial to maintain the potency and stability of the ABT-263 stock solution.

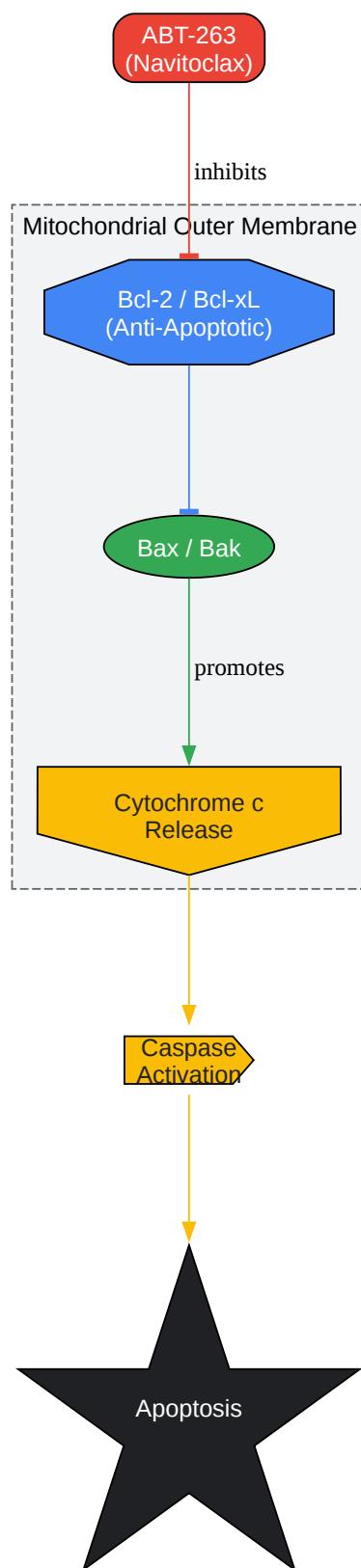
- Solid Compound: Store the lyophilized powder at -20°C, desiccated. In this form, the chemical is stable for at least 24 months.[1]
- Stock Solution in DMSO:
  - Short-term (up to 1 month): Store aliquots at -20°C.[3][8]
  - Long-term (up to 1-2 years): For maximum stability, store aliquots at -80°C.[8][9][10]
- Important: Always use fresh DMSO, as absorbed moisture can reduce the solubility of ABT-263.[8] It is strongly recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles.[1][3]

## Visual Summaries



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Caption: Workflow for preparing ABT-263 stock solution.



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Caption: ABT-263 inhibits Bcl-2/xL, inducing apoptosis.

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